

Natural Sources of 10-Hydroxy-cis-12-octadecenoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 10-Hydroxy-cis-12-octadecenoic acid

Cat. No.: B15561437

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For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Hydroxy-cis-12-octadecenoic acid (10-HOE) is a bioactive fatty acid metabolite derived from linoleic acid, an essential omega-6 fatty acid. Produced by select species of gut microorganisms, 10-HOE has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the natural sources of 10-HOE, its biosynthesis, and detailed methodologies for its analysis. The information presented herein is intended to support researchers, scientists, and drug development professionals in their exploration of this promising compound.

Natural Sources of 10-Hydroxy-cis-12-octadecenoic Acid

The primary natural sources of 10-HOE are gut-dwelling lactic acid bacteria, which synthesize this compound from dietary linoleic acid. Species within the genera *Lactobacillus* and *Bifidobacterium* are the most well-documented producers. These microorganisms are

commonly found in the gastrointestinal tracts of mammals, including humans, and are also utilized in the fermentation of various foods.

While the presence of 10-HOE is intrinsically linked to these microbial sources, quantitative data on its concentration in commercially available fermented foods remains limited. The majority of current research focuses on the production of 10-HOE in controlled laboratory settings.

Microbial Production of 10-HOE

Several studies have identified specific bacterial strains capable of producing 10-HOE. The production is strain-dependent and influenced by various factors, including the concentration of linoleic acid in the growth medium and the fermentation conditions.

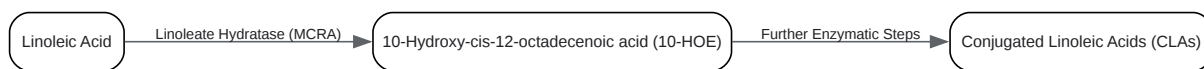
Microbial Source	Strain	Substrate Concentration	10-HOE Concentration	Reference
Lactiplantibacillus plantarum	ZS2058 (recombinant)	5 g/L Linoleic Acid	2.4 ± 0.1 g/L	[1]

Note: The concentration reported for *L. plantarum* ZS2058 was achieved under optimized laboratory conditions with a recombinant strain and may not be representative of wild-type strains or levels in fermented foods.

Biosynthesis of 10-Hydroxy-cis-12-octadecenoic Acid

The biosynthesis of 10-HOE from linoleic acid is a key step in the microbial pathway for the production of conjugated linoleic acids (CLAs), which are also of significant research interest. The primary enzyme responsible for the conversion of linoleic acid to 10-HOE is linoleate hydratase, also known as myosin-cross-reactive antigen (MCRA). This FAD-dependent enzyme catalyzes the hydration of the cis-9 double bond of linoleic acid to form 10-HOE.[2][3][4][5][6]

Further enzymatic reactions can then convert 10-HOE into other metabolites, including various isomers of CLA.



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Biosynthesis of 10-HOE from Linoleic Acid.

Experimental Protocols

Accurate quantification of 10-HOE from natural sources is critical for research and development. The following sections detail established protocols for the extraction and analysis of 10-HOE using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Extraction of 10-HOE from Microbial Cultures

This protocol is adapted from methodologies described for the analysis of fatty acid metabolites from bacterial cultures.

Materials:

- Bacterial culture broth
- Internal standard (e.g., deuterated 10-HOE)
- Ethyl acetate
- Hexane
- Methanol
- Hydrochloric acid (HCl)
- Sodium sulfate (anhydrous)
- Centrifuge
- Vortex mixer

- Rotary evaporator or nitrogen evaporator

Procedure:

- Cell Lysis and Lipid Extraction:
 - To a known volume of bacterial culture, add an appropriate amount of internal standard.
 - Acidify the culture to a pH of approximately 3-4 with HCl to protonate the fatty acids.
 - Extract the lipids by adding a 2:1 (v/v) mixture of ethyl acetate and hexane. Vortex vigorously for 5 minutes.
 - Centrifuge at 3000 x g for 10 minutes to separate the phases.
 - Carefully collect the upper organic layer.
 - Repeat the extraction process on the aqueous layer twice more.
 - Pool the organic extracts.
- Drying and Concentration:
 - Dry the pooled organic extract over anhydrous sodium sulfate.
 - Evaporate the solvent to dryness under a stream of nitrogen or using a rotary evaporator at a temperature not exceeding 40°C.
- Sample Reconstitution:
 - Reconstitute the dried lipid extract in a known volume of a suitable solvent (e.g., methanol or hexane) for subsequent analysis.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the quantification of fatty acids. Derivatization is typically required to increase the volatility of 10-HOE.

Derivatization (Trimethylsilyl Ester Formation):

- To the dried lipid extract, add a derivatizing agent such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).
- Incubate the mixture at 60-80°C for 30-60 minutes to ensure complete derivatization.
- The derivatized sample is now ready for GC-MS analysis.

GC-MS Parameters:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp 1: 10°C/min to 200°C.
 - Ramp 2: 5°C/min to 250°C, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-550.
- Data Acquisition: Selective Ion Monitoring (SIM) mode can be used for enhanced sensitivity and specificity, monitoring characteristic ions of the derivatized 10-HOE.



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GC-MS Analysis Workflow for 10-HOE.

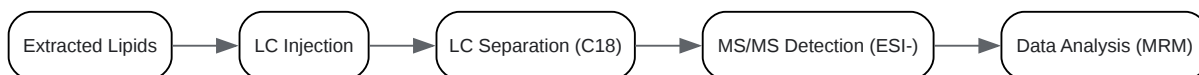
Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity for the analysis of 10-HOE without the need for derivatization.

LC-MS/MS Parameters:

- Liquid Chromatograph: Shimadzu Nexera X2 UHPLC or equivalent.
- Column: Acquity UPLC BEH C18 (1.7 μ m, 2.1 x 100 mm) or equivalent.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - 0-2 min: 30% B
 - 2-10 min: 30-100% B
 - 10-12 min: 100% B
 - 12.1-15 min: 30% B
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer: Sciex Triple Quad 5500 or equivalent.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Multiple Reaction Monitoring (MRM) Transitions:

- Precursor Ion (Q1): m/z 297.2
- Product Ions (Q3): Monitor specific fragment ions for quantification and confirmation.

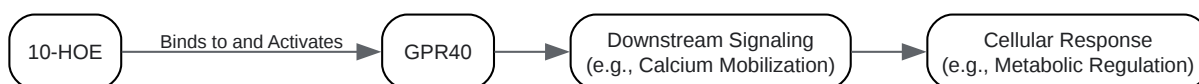


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LC-MS/MS Analysis Workflow for 10-HOE.

Signaling Pathways and Biological Activity

Recent research has begun to elucidate the biological activities of 10-HOE and its downstream signaling pathways. Notably, 10-HOE has been shown to interact with G-protein coupled receptors (GPCRs), such as GPR40, which are involved in various physiological processes, including metabolic regulation and inflammation.[7] The activation of these receptors by 10-HOE may contribute to its observed beneficial effects.



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Simplified Signaling Pathway of 10-HOE via GPR40.

Conclusion and Future Directions

10-Hydroxy-cis-12-octadecenoic acid is a microbially-produced fatty acid with promising therapeutic potential. The primary natural sources are gut bacteria of the *Lactobacillus* and *Bifidobacterium* genera. While robust analytical methods for its quantification exist, there is a clear need for further research to determine the concentration of 10-HOE in a wider range of natural sources, including various fermented foods and the human gut under different dietary conditions. Such data will be invaluable for understanding the contribution of dietary and microbial sources of 10-HOE to human health and for the development of novel therapeutics and functional foods.

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